

# Interpreting unexpected electrophysiological results with AZD-1305

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## Compound of Interest

Compound Name: AZD-1305

Cat. No.: B605743

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## Technical Support Center: AZD-1305 Electrophysiology

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering unexpected electrophysiological results with **AZD-1305**.

## Frequently Asked Questions (FAQs) & Troubleshooting

**Q1:** We are seeing a significant prolongation of the action potential duration (APD), but with less beat-to-beat variability than we expected for a hERG blocker. Is this a typical result for **AZD-1305**?

**A1:** Yes, this is a known characteristic of **AZD-1305**. While it does block the hERG (IKr) channel, which prolongs the APD, it also blocks the late sodium current (INa-late) and the L-type calcium current. The blockade of INa-late is thought to attenuate the repolarization instability typically associated with potent hERG blockers, resulting in less beat-to-beat variability of the APD.[1][2][3] In some studies, AZD1305 did not significantly increase beat-to-beat variability of the left-ventricular monophasic-action-potential duration, in contrast to the selective IKr blocker dofetilide.[4]

Q2: Our results show a more pronounced effect of **AZD-1305** on atrial myocytes compared to ventricular myocytes. Is this expected?

A2: Yes, **AZD-1305** has been shown to have atrial-predominant electrophysiological effects.<sup>[5]</sup><sup>[6]</sup> Studies have demonstrated that the block of the fast sodium current (I<sub>Na</sub>) by AZD1305 is greater in atrial myocytes than in ventricular myocytes.<sup>[5]</sup><sup>[6]</sup> This atrial selectivity is a key feature of the compound, intended to enhance its efficacy in treating atrial fibrillation while potentially reducing ventricular proarrhythmic risk.<sup>[1]</sup>

Q3: We observed Torsade de Pointes (TdP) in our experimental model, even though some literature suggests **AZD-1305** has a low proarrhythmic potential. What could be the reason for this discrepancy?

A3: This is a critical and complex issue. While preclinical studies in some models suggested a lower proarrhythmic potential for **AZD-1305** compared to pure hERG blockers, clinical trials were ultimately discontinued because of QT prolongation and the occurrence of TdP in some patients.<sup>[4]</sup><sup>[7]</sup> Several factors could contribute to this discrepancy in your model:

- **Concentration:** High concentrations of **AZD-1305** can lead to excessive QT prolongation and increase the risk of TdP.
- **Metabolism:** The metabolism of **AZD-1305**, primarily via CYP3A4, can be inhibited by other compounds, leading to higher-than-expected plasma concentrations.<sup>[4]</sup>
- **Experimental Model:** The specific animal model or cell line used can have different sensitivities to the drug's effects.
- **Underlying Conditions:** The presence of underlying cardiac remodeling or electrolyte imbalances in your experimental model can increase the susceptibility to drug-induced arrhythmias.

Q4: We are having difficulty obtaining a stable whole-cell patch-clamp recording when studying **AZD-1305**'s effects on hERG channels. What are some general troubleshooting steps we can take?

A4: Instability in patch-clamp recordings can arise from various factors. Here are some general troubleshooting tips:

- **Pipette Quality:** Ensure your patch pipettes have the optimal resistance (typically 6-8 MΩ for single-channel recordings) and are properly fire-polished.[\[8\]](#)
- **Solutions:** Use freshly prepared and filtered (0.22 μm filter) internal and external solutions to avoid debris clogging the pipette tip.[\[9\]](#)[\[10\]](#)
- **Cell Health:** Ensure the cells are healthy and not passaged too many times. Unhealthy cells can have unstable membranes.
- **Seal Formation:** Difficulty in forming a giga-ohm seal can be due to unhealthy cells, dirty solutions, or improper pipette pressure.[\[9\]](#)
- **Run-down:** hERG channels are known to exhibit "run-down" (a gradual decrease in current amplitude over time) in whole-cell patch-clamp recordings.[\[11\]](#) To mitigate this, consider including Mg-ATP in your internal solution. Some researchers also use the perforated patch technique to maintain the intracellular environment and reduce run-down.[\[11\]](#)

## Data Presentation

Table 1: Inhibitory Concentrations (IC50) of **AZD-1305** on Various Ion Channels

| Ion Current | IC50 (μM)             | Cell Type                              | Reference                                 |
|-------------|-----------------------|----------------------------------------|-------------------------------------------|
| INa-late    | 4.3                   | Dog ventricular myocytes               | <a href="#">[3]</a> <a href="#">[12]</a>  |
| INa-peak    | 66                    | Dog ventricular myocytes               | <a href="#">[3]</a> <a href="#">[12]</a>  |
| hERG (IKr)  | Predominantly blocked | CHO cells, Canine ventricular myocytes | <a href="#">[12]</a> <a href="#">[13]</a> |
| L-type Ca2+ | Predominantly blocked | Not specified                          | <a href="#">[13]</a>                      |

Note: Specific IC50 values for hERG and L-type calcium channels were not consistently reported in the provided search results, but they are described as being predominantly blocked by AZD1305.

Table 2: Electrophysiological Effects of **AZD-1305** in vivo (Rabbit Model)

| Parameter                                      | Control | AZD-1305 | Dofetilide | Reference |
|------------------------------------------------|---------|----------|------------|-----------|
| QT Interval (ms)                               | 145 ± 8 | 196 ± 18 | 256 ± 15   | [13][14]  |
| Beat-to-beat QT interval variability (STV, ms) | 2 ± 0.8 | 2 ± 0.3  | 12 ± 1.1   | [13]      |

## Experimental Protocols

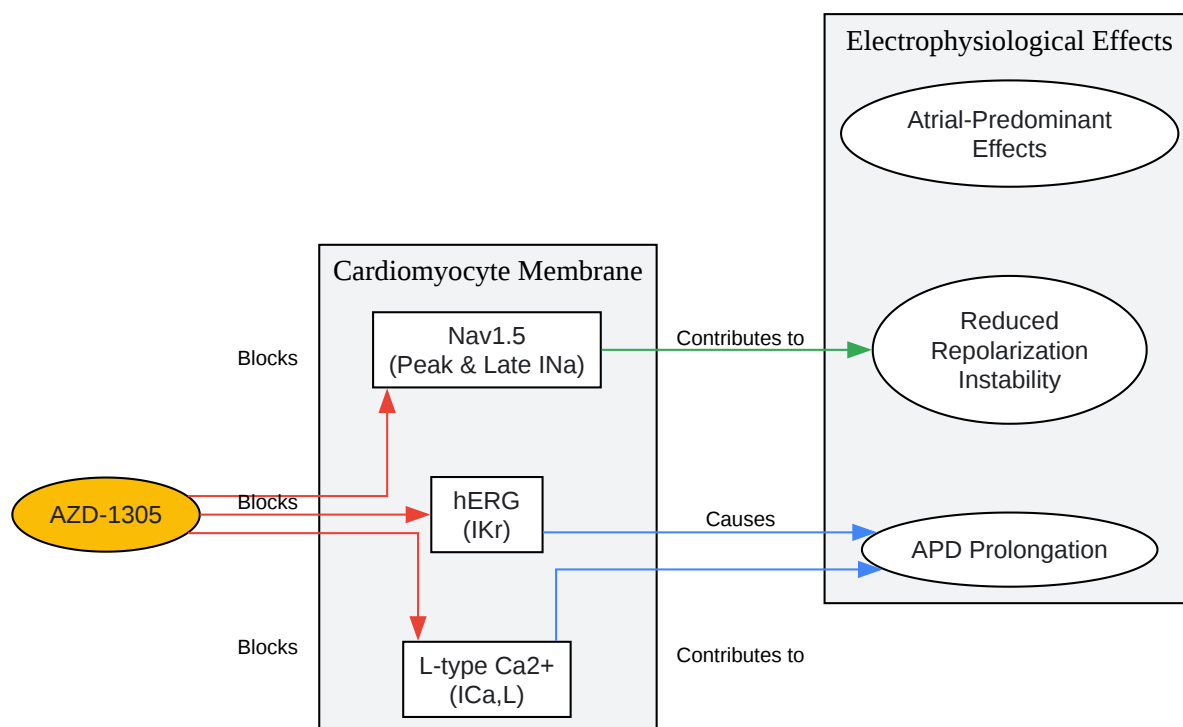
### Protocol 1: Whole-Cell Patch-Clamp Recording of INa in Isolated Cardiomyocytes

This protocol is based on methodologies described for studying the effects of **AZD-1305** on sodium currents.[12][15]

- Cell Preparation: Isolate ventricular midmyocardial cells from a suitable animal model (e.g., canine).
- Solutions:
  - External Solution (in mM): NaCl 135, CsCl 5.4, MgCl<sub>2</sub> 1, CaCl<sub>2</sub> 1.8, HEPES 10, Glucose 10; pH adjusted to 7.4 with NaOH.
  - Internal Solution (in mM): CsF 120, CsCl 20, EGTA 10, HEPES 10, Mg-ATP 5; pH adjusted to 7.2 with CsOH.
- Electrode Fabrication: Pull borosilicate glass capillaries to a resistance of 6-8 MΩ when filled with the internal solution.[8]
- Recording Procedure:
  - Establish a whole-cell patch-clamp configuration.
  - Hold the cell at a holding potential of -120 mV.
  - Apply a 300 ms test pulse to -10 mV at a frequency of 0.2 Hz to elicit the sodium current.

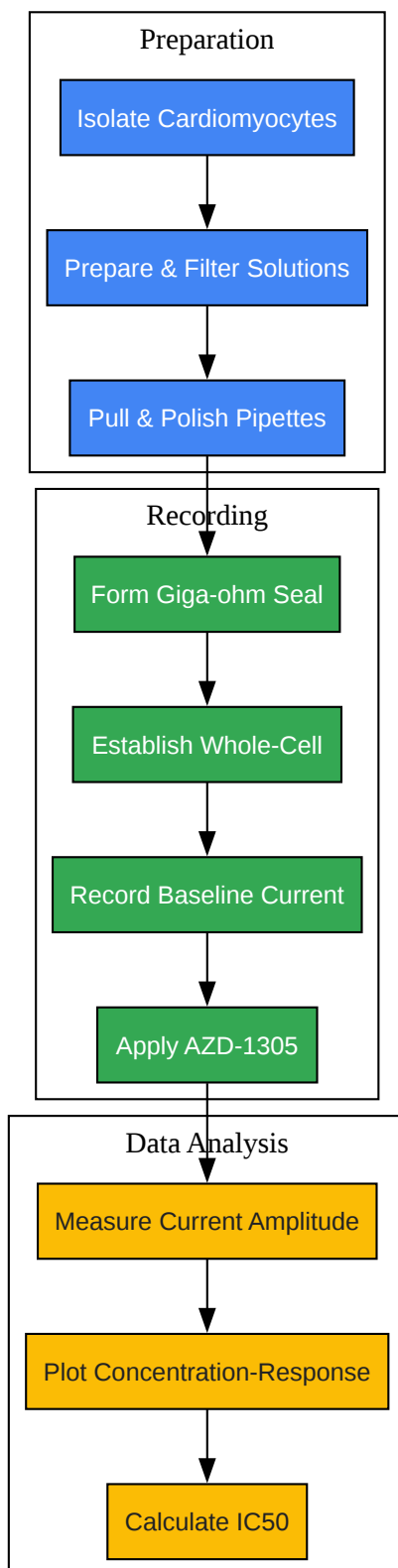
- To isolate the late sodium current (INa-late), anemonia sulcata toxin II (ATX-II) (e.g., 0.03  $\mu\text{M}$ ) can be added to the external solution.[12]
- After obtaining a stable baseline recording, apply ascending concentrations of **AZD-1305** (e.g., 0.1–30  $\mu\text{M}$ ).
- Use a specific blocker like tetrodotoxin (TTX) (e.g., 30  $\mu\text{M}$ ) to determine the zero current level.[12]
- Data Analysis: Measure the peak sodium current (INa-peak) and the late sodium current (INa-late) and plot the concentration-response curve to determine the IC50 value.

## Visualizations



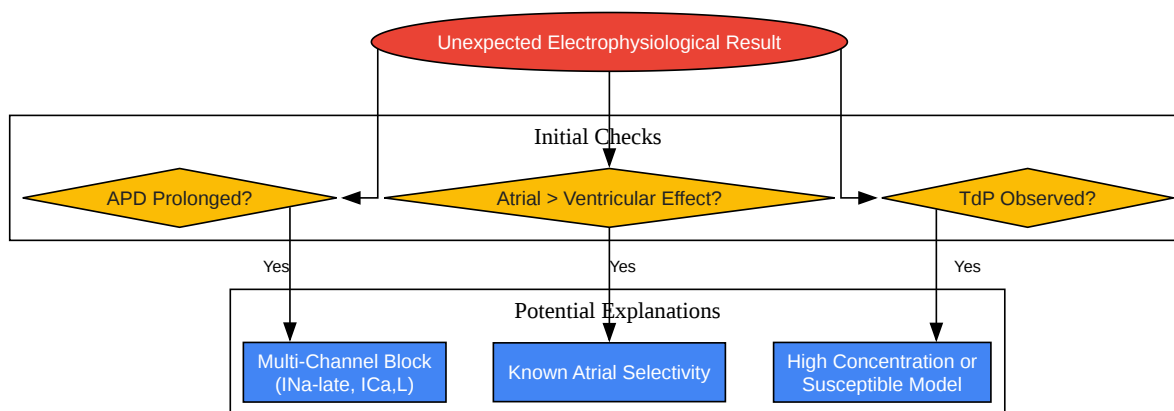
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Caption: Mechanism of action of **AZD-1305** on cardiac ion channels.



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Caption: General workflow for whole-cell patch-clamp experiments.



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Caption: Troubleshooting logic for interpreting **AZD-1305** results.

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